7-Methoxy-N,N-diisopropyltryptamine HCl: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *7-methoxy DiPT (hydrochloride)*

Cat. No.: *B1163273*

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This document provides an in-depth technical overview of 7-methoxy-N,N-diisopropyltryptamine hydrochloride (7-methoxy DiPT HCl), a tryptamine derivative. Intended for researchers, scientists, and drug development professionals, this guide synthesizes available chemical data, outlines plausible synthetic routes, and discusses its anticipated analytical and pharmacological profiles based on established principles of medicinal chemistry and the known properties of its structural isomers.

Introduction and Chemical Identity

7-methoxy-N,N-diisopropyltryptamine, also known as 7-MeO-DiPT, is a substituted tryptamine. Tryptamines are a class of compounds characterized by an indole ring structure linked to an amino group by an ethyl side chain. This class includes endogenous neurotransmitters like serotonin and melatonin, as well as a wide range of psychoactive compounds. The subject of this guide is the hydrochloride salt of 7-methoxy DiPT, which enhances its stability and solubility for research purposes.

While its positional isomer, 5-methoxy-N,N-diisopropyltryptamine (5-MeO-DiPT), is a well-documented psychoactive substance, 7-methoxy DiPT is a less-studied compound.[1] A notable early observation by the chemist Alexander Shulgin indicated that 7-MeO-DiPT was

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inactive in humans at oral doses of up to 70 mg.[1] Despite this, its structural relationship to other active tryptamines makes it a compound of interest for understanding the nuanced structure-activity relationships governing the interaction of tryptamines with serotonin receptors. The physiological and toxicological properties of 7-methoxy DiPT remain largely uncharacterized.[2]

Physicochemical Properties

The fundamental physicochemical properties of 7-methoxy DiPT HCl are summarized in the table below. These data are crucial for its proper handling, storage, and application in experimental settings.

Property	Value	Source
Formal Name	7-methoxy-N,N-bis(1-methylethyl)-1H-indole-3-ethanamine, monohydrochloride	[2]
Molecular Formula	$C_{17}H_{26}N_2O$ • HCl	[2]
Molecular Weight	310.9 g/mol	[2]
Freebase Molecular Formula	$C_{17}H_{26}N_2O$	[3]
Freebase Molecular Weight	274.41 g/mol	[3]
Purity	≥98% (as an analytical reference material)	[2]
Formulation	A neat solid	[2]
Storage	-20°C	[2]
Stability	≥ 1 year	[2]

Synthesis and Purification

While a specific, peer-reviewed synthesis for 7-methoxy-N,N-diisopropyltryptamine has not been widely published, its synthesis can be logically inferred from established tryptamine

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synthesis protocols. A plausible and common route would involve the alkylation of 7-methoxytryptamine.

Proposed Synthetic Pathway

A likely synthetic approach would be the reductive amination of 7-methoxytryptamine with acetone, followed by the formation of the hydrochloride salt. A more direct, albeit potentially lower-yielding, method could involve the direct alkylation of 7-methoxytryptamine with isopropyl halides.

A generalized two-step synthesis is outlined below:

Step 1: Synthesis of 7-methoxy-N,N-diisopropyltryptamine (Freebase)

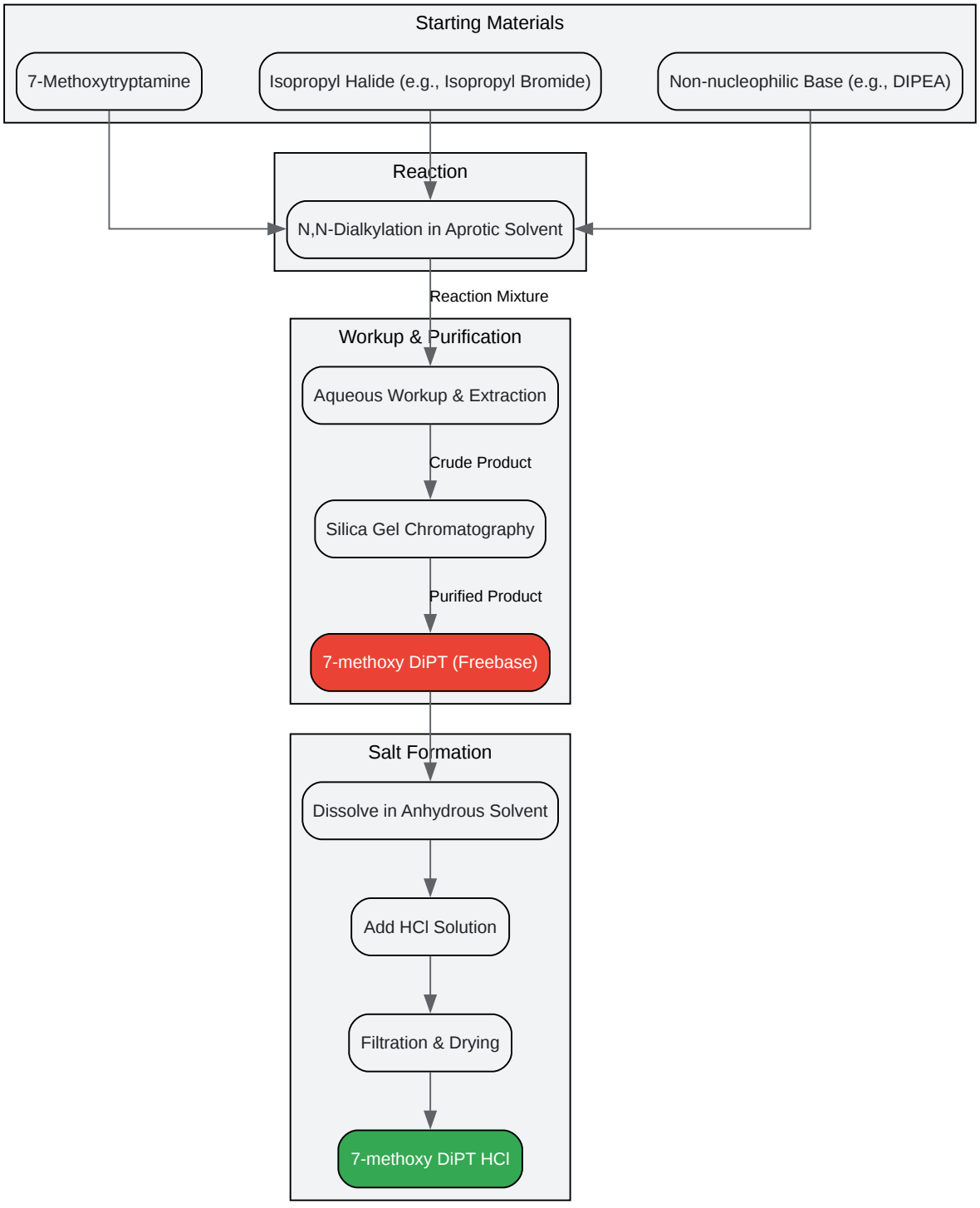
The synthesis would likely start from 7-methoxytryptamine. This precursor would undergo a reaction with an excess of an isopropylating agent, such as isopropyl bromide or isopropyl iodide, in the presence of a non-nucleophilic base like diisopropylethylamine (DIPEA) to scavenge the hydrohalic acid byproduct. The reaction would likely be carried out in a polar aprotic solvent such as acetonitrile or dimethylformamide (DMF) and heated to drive the reaction to completion.

Step 2: Conversion to Hydrochloride Salt

The crude 7-methoxy DiPT freebase, after purification via column chromatography, would be dissolved in a suitable anhydrous solvent (e.g., diethyl ether or isopropanol). A solution of hydrochloric acid in a volatile solvent (e.g., HCl in ether or isopropanol) would then be added dropwise. The 7-methoxy DiPT HCl salt would precipitate out of the solution and could be collected by filtration, washed with a non-polar solvent to remove impurities, and dried under vacuum.

Synthetic Workflow Diagram

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Caption: Proposed synthesis workflow for 7-methoxy DiPT HCl.

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Analytical Characterization

As an analytical reference material, the identity and purity of 7-methoxy DiPT HCl would be confirmed using a suite of spectroscopic and chromatographic techniques. While specific data for this compound is not readily available in the public domain, the expected results can be predicted based on its structure and data from its isomers.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^{1}H NMR: The proton NMR spectrum is expected to show characteristic signals for the aromatic protons on the indole ring, with their chemical shifts influenced by the electron-donating methoxy group at the 7-position. Signals for the ethyl side chain and the two isopropyl groups on the amine would also be present. The integration of these signals would correspond to the number of protons in each environment.

- ^{13}C NMR: The carbon NMR spectrum would display distinct signals for each of the 17 carbon atoms in the molecule. The chemical shifts of the aromatic carbons would be indicative of the substitution pattern on the indole ring.

Mass Spectrometry (MS)

Mass spectrometry is a critical tool for confirming the molecular weight and fragmentation pattern of the molecule.

- Electron Ionization (EI-MS): For the freebase, the molecular ion peak (M^+) would be expected at m/z 274. A characteristic fragmentation pattern for tryptamines would be observed, with a prominent fragment resulting from the cleavage of the beta-carbon relative to the indole ring, leading to the formation of a stable iminium ion.

- Electrospray Ionization (ESI-MS): In positive ion mode, the protonated molecule $[M+H]^+$ would be observed at m/z 275 for the freebase. This technique is particularly useful for confirming the molecular weight of the intact molecule.

Chromatographic Purity

- High-Performance Liquid Chromatography (HPLC): HPLC with UV detection would be used to assess the purity of the compound. A single major peak would be expected, and the purity would be calculated based on the area of this peak relative to any impurity peaks.

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- Gas Chromatography (GC): GC coupled with a flame ionization detector (FID) or a mass spectrometer (GC-MS) could also be used to determine purity and confirm identity.

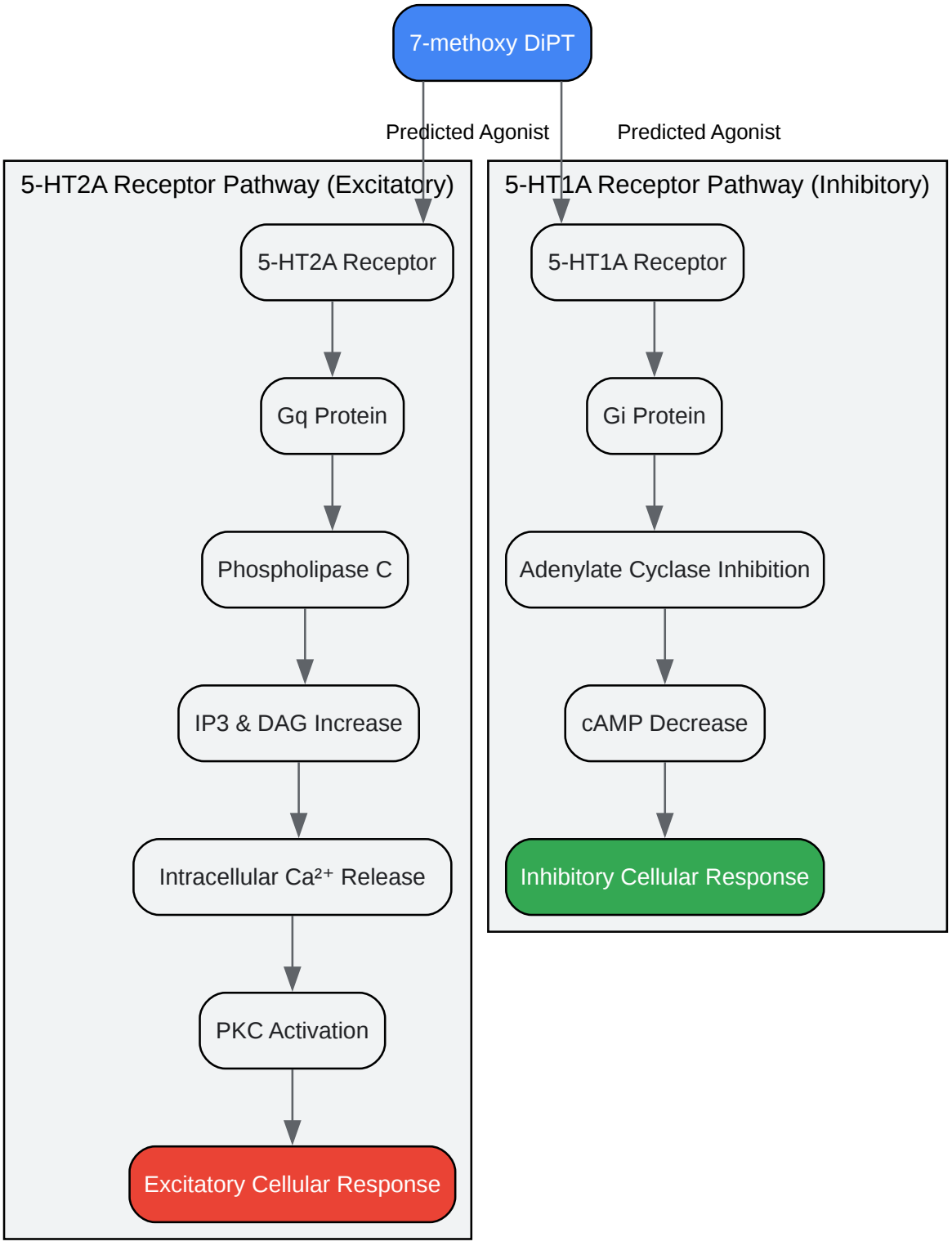
Pharmacological Profile

The pharmacology of 7-methoxy DiPT is not well-documented. However, based on the extensive research into its structural analogs, its primary pharmacological targets are predicted to be serotonin (5-hydroxytryptamine, 5-HT) receptors.[4]

Mechanism of Action at Serotonin Receptors

Tryptamine psychedelics typically exert their effects through agonism at the 5-HT_2A receptor.[5] However, many also show significant affinity for other 5-HT receptor subtypes, particularly 5-HT_1A, which can modulate the overall pharmacological effect.[6] The interaction of 5-MeO-DiPT, a close isomer, with both 5-HT_1A and 5-HT_2A receptors is well-established.[1]

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Caption: Predicted signaling pathways for 7-methoxy DiPT at serotonin receptors.

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Predicted Receptor Binding Profile

While specific binding affinities for 7-methoxy DiPT are not available, a comparative analysis with its 5-methoxy isomer can provide an educated estimation. The position of the methoxy group on the indole ring is known to significantly influence receptor affinity and selectivity. Generally, 5-methoxy tryptamines exhibit high affinity for the 5-HT$_1$A receptor.[4] It is plausible that 7-methoxy DiPT would also interact with a range of serotonin receptors.

Table of Predicted Receptor Affinities (Comparative)

Receptor	5-MeO-DiPT (Ki, nM) - for comparison	7-MeO-DiPT (Predicted Affinity)
5-HT$_1$A	High affinity (often single-digit nM)	Likely moderate to high affinity
5-HT$_2$A	Moderate affinity (variable)	Likely moderate affinity
5-HT$_2$C	Lower affinity	Likely lower affinity
SERT	Low to moderate affinity (inhibitor)	Possible weak affinity

Note: The predicted affinities are speculative and require experimental validation.

The report by Alexander Shulgin of 7-MeO-DiPT's lack of psychoactivity at 70 mg orally suggests that its affinity for the 5-HT$_2$A receptor may be significantly lower than that of its 5-methoxy isomer, or that it may have poor bioavailability or rapid metabolism.[1]

Metabolism and Toxicology

The metabolic fate and toxicological profile of 7-methoxy DiPT have not been formally studied. However, the metabolism of the closely related 5-MeO-DiPT has been investigated in humans and rats.[7][8] The primary metabolic pathways for 5-MeO-DiPT include O-demethylation, hydroxylation of the indole ring, and N-dealkylation of the isopropyl groups.[7] It is highly probable that 7-methoxy DiPT would undergo similar metabolic transformations.

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Given the lack of toxicological data, this compound should be handled with appropriate caution in a laboratory setting. Standard safety protocols for handling novel research chemicals should be strictly followed.

Conclusion

7-methoxy-N,N-diisopropyltryptamine HCl is a tryptamine derivative whose chemical identity is well-defined. While its synthesis is achievable through standard organic chemistry techniques, its pharmacological and toxicological profiles remain largely unexplored. The available information, primarily from the work of Alexander Shulgin, suggests it may lack the psychoactive effects characteristic of its 5-methoxy isomer at common dosages. Further research, including in vitro receptor binding and functional assays, as well as metabolic and toxicological studies, is necessary to fully characterize this compound and understand its place within the broader landscape of tryptamine pharmacology.

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